

suberic acid melting and boiling point data.

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Compound of Interest

Compound Name: Suberic acid

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An In-depth Technical Guide to the Physical Properties of **Suberic Acid**

Introduction

Suberic acid, systematically known as octanedioic acid, is an alpha,omega-dicarboxylic acid with the chemical formula $C_8H_{14}O_4$.^[1] It presents as a colorless crystalline solid and serves as a vital component in the synthesis of pharmaceuticals, polymers like polyamides, and plasticizers.^{[1][2]} Given its applications in drug development and material science, a precise understanding of its physical properties, particularly its melting and boiling points, is critical for researchers and chemical engineers. This guide provides a comprehensive overview of these thermal properties, details the experimental protocols for their determination, and presents a logical workflow for these procedures.

Physical Properties of Suberic Acid

The melting and boiling points of **suberic acid** are key indicators of its purity and are fundamental parameters for its handling and processing in various applications. The data, as reported in scientific literature, are summarized below. It is important to note that the boiling point is highly dependent on the ambient pressure.

Summary of Quantitative Data

The table below consolidates the reported melting and boiling point data for **suberic acid** from various sources.

Property	Value	Conditions
Melting Point	141–144 °C	Standard Pressure
143 °C	Standard Pressure	
144 °C	Standard Pressure	
140-144 °C	Standard Pressure	
Boiling Point	345.5 °C	at 760 mmHg
279 °C	at 100 mmHg	
230 °C	at 15 mmHg	
130-135 °C	at 0.3 Torr	

Data sourced from references[1][2][3][4][5][6]

Experimental Protocols for Determination

Accurate determination of melting and boiling points requires standardized experimental procedures. The presence of impurities typically causes a depression of the melting point and an increase in the boiling point.[7][8]

Melting Point Determination: Capillary Method

The capillary method is a common and reliable technique for determining the melting point of a solid organic compound. The melting point range is the interval from the temperature at which the substance first shows signs of melting to the temperature at which it becomes completely liquid.[9] A narrow melting range (typically < 1°C) is indicative of a pure substance.

Methodology:

- **Sample Preparation:** A small quantity of dry **suberic acid** is finely ground into a powder to ensure uniform heating.[10]
- **Capillary Loading:** The powdered sample is packed into a thin-walled capillary tube (sealed at one end) to a height of 2-3 mm. The tube is tapped gently to compact the sample at the

bottom.[7][10]

- **Apparatus Setup:** The loaded capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb. This assembly is then placed in a heating apparatus, such as a Thiele tube containing mineral oil or a digital melting point apparatus.[9]
- **Heating and Observation:** The apparatus is heated at a controlled, slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.[10]
- **Data Recording:** Two temperatures are recorded:
 - T_1 (Initial Melting): The temperature at which the first drop of liquid appears.[10]
 - T_2 (Final Melting): The temperature at which the entire sample has transitioned to a liquid state.[10] The melting point is reported as the range $T_1 - T_2$.

Boiling Point Determination: Thiele Tube Method

For small quantities of liquid, the Thiele tube method provides an accurate measurement of the boiling point. The boiling point is defined as the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.[8]

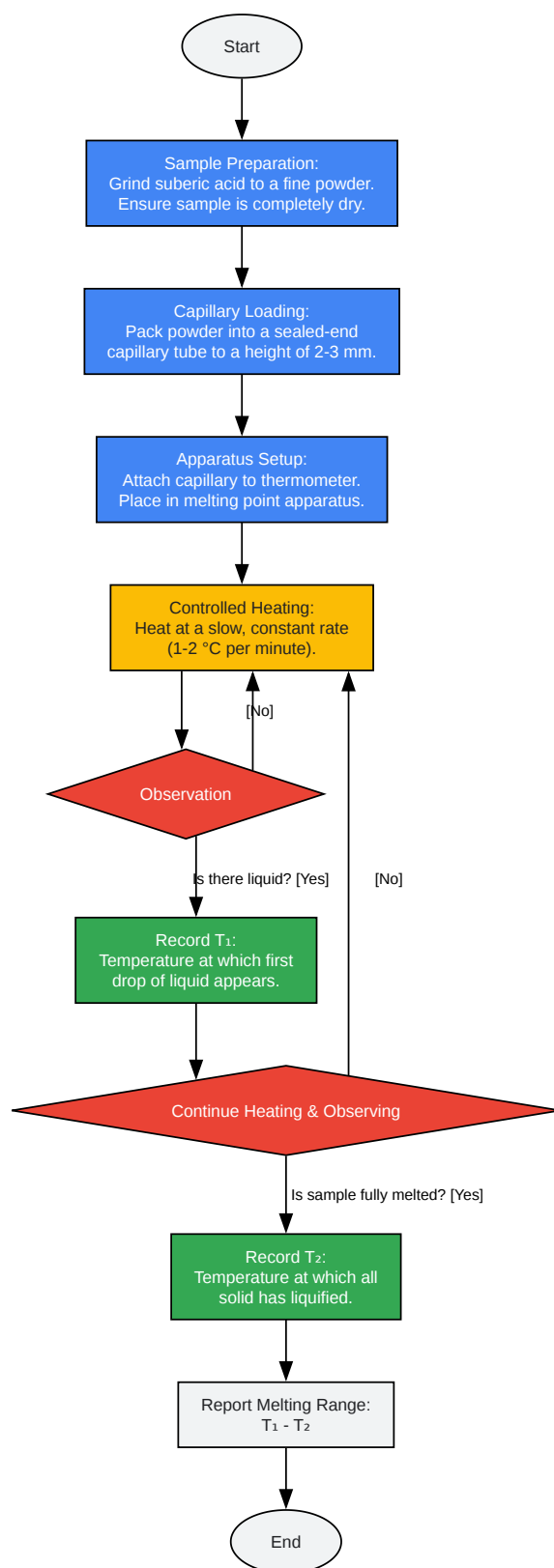
Methodology:

- **Sample Preparation:** A small volume (a few milliliters) of the liquid to be tested is placed into a small test tube.[11]
- **Apparatus Setup:** A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample. The test tube is then securely attached to a thermometer.[8]
- **Heating:** The entire assembly is placed in a Thiele tube filled with a high-boiling point liquid (e.g., mineral oil) and heated gently at the side arm. The design of the Thiele tube ensures uniform heating of the oil bath through convection currents.[8][12]
- **Observation:** As the temperature rises, dissolved air will first exit the capillary tube. As the liquid's boiling point is reached, its vapor will cause a rapid and continuous stream of bubbles to emerge from the open end of the inverted capillary.[12]

- Data Recording: The heat source is removed once a steady stream of bubbles is observed. The liquid will begin to cool. The temperature at which the bubbling stops and the liquid is drawn back into the capillary tube is recorded as the boiling point.^{[8][12]} It is also crucial to record the barometric pressure at the time of the experiment, as boiling point is pressure-dependent.^[12]

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the determination of **suberic acid's** melting point using the capillary method.



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Caption: Workflow for Melting Point Determination.

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